

Essential Safety and Logistical Information for Handling Butyl Sorbate

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Compound of Interest

Compound Name: Butyl sorbate

Cat. No.: B1277391

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for handling **Butyl sorbate**, including operational and disposal plans, to foster a safe and efficient research environment.

Physicochemical and Safety Data

A clear understanding of **Butyl sorbate**'s properties is the first step toward safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value
CAS Number	7367-78-4[1]
Molecular Formula	C ₁₀ H ₁₆ O ₂ [2]
Molecular Weight	168.23 g/mol [2]
Appearance	Colorless clear liquid (estimated)[3]
Boiling Point	221.00 to 223.00 °C @ 760.00 mm Hg[3]
Flash Point	97.22 °C (207.00 °F) TCC[3]
Density	0.9216 g/cm ³ (20 °C)[2]
Vapor Pressure	0.081000 mmHg @ 25.00 °C (estimated)[3]
Solubility	Insoluble in water; Soluble in alcohol[3]

GHS Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Butyl sorbate** has been associated with the following hazards in some notifications:

- H315: Causes skin irritation[1][4]
- H319: Causes serious eye irritation[1][4]
- H335: May cause respiratory irritation[1][4]

It is important to note that some reports indicate it does not meet GHS hazard criteria.[1] However, given the potential for irritation, appropriate precautions are necessary.

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Butyl sorbate** is crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended to avoid the inhalation of any vapors, especially when heating or agitating the substance.[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Butyl sorbate**:

- Eye and Face Protection:
 - Chemical splash goggles that meet ANSI Z87.1 standards are required.[5]
 - A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- Skin Protection:
 - Gloves: Butyl rubber gloves are recommended for handling esters like **Butyl sorbate** as they provide excellent resistance.[6][7] Nitrile gloves may offer limited, short-term protection but should be changed immediately upon contact.[6] Always inspect gloves for any signs of degradation before use.
 - Lab Coat: A chemically resistant lab coat should be worn and kept buttoned.
 - Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.
- Respiratory Protection:
 - If working outside of a fume hood where ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Experimental Protocol: General Procedure for Handling

While specific experimental protocols will vary, the following provides a general, step-by-step guide for the safe handling of **Butyl sorbate** in a laboratory setting.

- Preparation:
 - Before starting, ensure that the Safety Data Sheet (SDS) for **Butyl sorbate** is readily available and has been reviewed.
 - Assemble all necessary equipment and reagents within a designated and properly ventilated workspace, preferably a chemical fume hood.
 - Don all required personal protective equipment as outlined above.
- Handling and Use:
 - When transferring **Butyl sorbate**, use appropriate tools such as a pipette with a bulb or a graduated cylinder to avoid direct contact.
 - Keep containers of **Butyl sorbate** closed when not in use to minimize the release of vapors.
 - If heating is required, use a water bath or a heating mantle to ensure even and controlled heating. Avoid open flames as **Butyl sorbate** is combustible.^[8]
- Spill Response:
 - In the event of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbent material into a sealed, labeled container for proper disposal.
 - Clean the spill area with soap and water.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **Butyl sorbate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:

- Collect all **Butyl sorbate** waste, including unused product and contaminated materials (e.g., gloves, absorbent pads), in a clearly labeled, sealed, and chemically compatible container.
- Do not mix **Butyl sorbate** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Disposal Method:
 - Dispose of **Butyl sorbate** waste as hazardous chemical waste.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures.

Workflow for Handling Butyl Sorbate

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